

Introduction: The Strategic Convergence of a Privileged Scaffold and a Unique Element

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Compound of Interest

Compound Name: (S)-6-fluorochroman-4-amine

CAS No.: 1018978-85-2

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In the landscape of medicinal chemistry, the chroman scaffold stands out as a "privileged structure," a molecular framework that is recurrently found in a multitude of biologically active compounds, including natural products like Vitamin E.^[1] Its inherent structural rigidity and synthetic tractability make it an ideal starting point for drug discovery. Parallel to the exploration of such scaffolds, the strategic incorporation of fluorine into drug candidates has become a cornerstone of modern pharmaceutical design.^{[2][3][4]} Fluorine, with its high electronegativity, small atomic size, and the ability to form exceptionally strong carbon-fluorine bonds, offers a powerful tool to fine-tune the properties of a molecule.^{[1][3]}

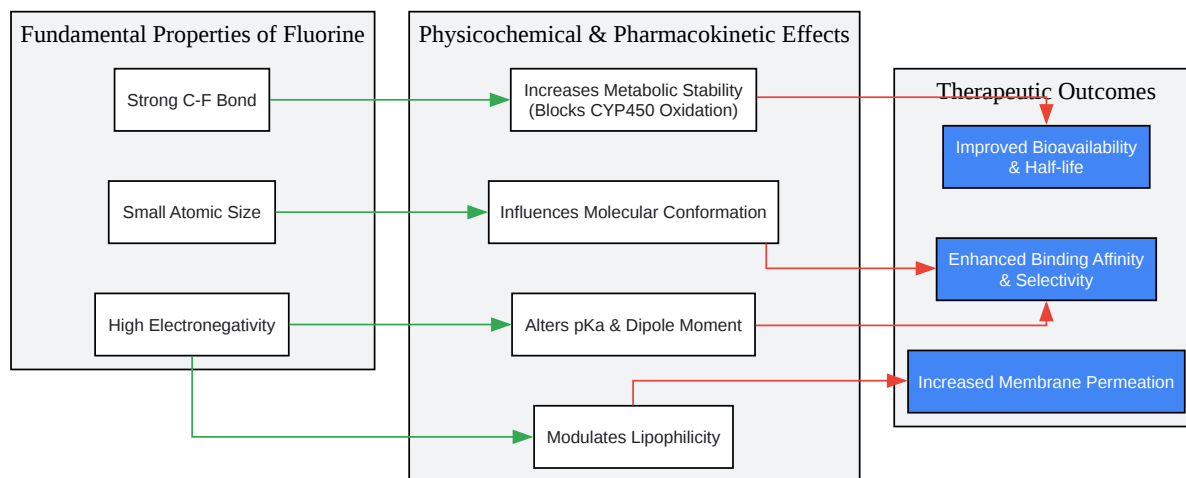
This guide delves into the synergistic combination of these two pillars: the fluorinated chroman amine. We will explore how the introduction of fluorine into the chroman ring system profoundly modulates its physicochemical properties, thereby unlocking a diverse spectrum of potential biological activities. As Senior Application Scientists, our focus is not merely on what these molecules do, but why and how they do it, providing a technical narrative grounded in mechanistic insights and validated experimental approaches.

The Fluorine Factor: Modulating Molecular Properties for Enhanced Bioactivity

The decision to introduce fluorine is a calculated one, aimed at overcoming common challenges in drug development such as poor metabolic stability or off-target effects.^{[5][6]} The unique properties of the fluorine atom can induce significant, often predictable, changes in a parent molecule.^[7]

- **Metabolic Stability:** The C-F bond is significantly stronger than a C-H bond. Replacing a hydrogen atom at a metabolically vulnerable site with fluorine can effectively block oxidative metabolism by Cytochrome P450 enzymes, thereby increasing the drug's half-life and bioavailability.^{[1][5][6]}
- **Binding Affinity and Conformation:** Fluorine's high electronegativity can alter the electronic distribution within the molecule, influencing pKa and the ability to form crucial interactions (like hydrogen bonds or dipole interactions) with target proteins.^{[1][5]} These electrostatic changes can also lead to significant conformational shifts, locking the molecule into a more bioactive shape.^[5]
- **Membrane Permeability:** Strategic fluorination can increase a molecule's lipophilicity, which can enhance its ability to cross cellular membranes and reach its intended target.^{[1][3]}

The following diagram illustrates the causal relationship between fluorine's fundamental properties and its desirable effects in drug design.



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Caption: The strategic impact of fluorination in drug design.

Key Biological Activities and Mechanistic Insights

The chroman scaffold is a versatile template for engaging a wide array of biological targets. The addition of fluorine atoms can significantly enhance potency and selectivity, leading to promising activity in several therapeutic areas.^[8]

Anticancer Activity

Fluorinated chroman derivatives have demonstrated significant potential as anticancer agents through multiple mechanisms, including enzyme inhibition and induction of apoptosis.^{[8][9]}

A. Sirtuin 2 (SIRT2) Inhibition: SIRT2, a histone deacetylase, is implicated in cell cycle regulation and is a target for both cancer and neurodegenerative diseases.^[8] Chroman-4-one derivatives have been identified as potent and selective SIRT2 inhibitors.^[10] Structure-activity relationship (SAR) studies reveal that the position of fluorine is critical. Generally, electron-withdrawing groups, such as fluorine, at the 6- and 8-positions of the chroman ring enhance

inhibitory activity.[10] Conversely, a 7-fluoro substituted chroman-4-one showed only weak activity, highlighting the importance of precise positional fluorination.[10] The anticancer effects of SIRT2 inhibitors can be mediated through the regulation of α -tubulin acetylation, which impacts microtubule dynamics and disrupts cell cycle progression.[10]

B. Cytotoxicity in Cancer Cell Lines: Direct cytotoxic effects have been observed in various cancer cell lines. For instance, certain chromane-thiadiazol-saturated cyclic amine hybrids have shown remarkable inhibitory effects on the growth of the human breast cancer cell line MCF-7. [9] In another study, fluorinated 4H-chromen-4-ones were highly active against the T47D breast cancer cell line, with some compounds exhibiting IC_{50} values in the low micromolar range.[11] One fluorinated chroman derivative showed potent cytotoxicity against THP-1 and HL-60 leukemia cell lines ($IC_{50} = 0.4 \mu M$) and was found to inhibit the anti-apoptotic protein Mcl-1, leading to the activation of caspases-9 and -3 and subsequent apoptosis.[9]

Compound Class/Example	Target/Cell Line	Potency (IC_{50}/GI_{50})	Reference
Fluorinated Chroman-4-ones	SIRT2 Inhibition	Enhanced by 6- & 8-position F	[10]
Chromane-thiadiazol hybrid (6i)	MCF-7 (Breast Cancer)	$GI_{50} = 34.7 \mu M$	[9]
Fluorinated 4H-chromen-4-one (5a)	T47D (Breast Cancer)	$IC_{50} = 1.42 \mu M$	[11]
Fluorinated Chroman Derivative (6a)	THP-1/HL-60 (Leukemia)	$IC_{50} = 0.4 \mu M$	[9]

Antiviral Activity

Fluorinated 2-arylchroman-4-ones have emerged as particularly promising antiviral agents, especially against influenza viruses.[10][12]

A notable example, 6,8-difluoro-2-(4-(trifluoromethyl)phenyl)chroman-4-one, demonstrated significant potency against the Influenza A/Puerto Rico/8/34 (H1N1) virus with an IC_{50} of $6 \mu M$ and a high selectivity index (SI) of 150.[12] This compound was also active against other distinct influenza viruses, including A(H5N2) and influenza B, suggesting a broad spectrum of

activity.[12] The mechanism for many chroman derivatives may involve interference with various stages of the viral life cycle, such as inhibiting viral entry by targeting the hemagglutinin protein, or disrupting viral replication and protein translation.[10] The data strongly suggest that polyfluorinated chroman derivatives are a prospective scaffold for developing new anti-influenza drugs.[12]

Compound Example	Virus Strain	Potency (IC ₅₀)	Selectivity Index (SI)	Reference
6,8-difluoro-2-(4-(trifluoromethyl)phenyl)chroman-4-one	Influenza A (H1N1)	6 μM	150	[12]
6,8-difluoro-2-(4-(trifluoromethyl)phenyl)chroman-4-one	Influenza A (H5N2)	-	53	[12]
6,8-difluoro-2-(4-(trifluoromethyl)phenyl)chroman-4-one	Influenza B	-	42	[12]

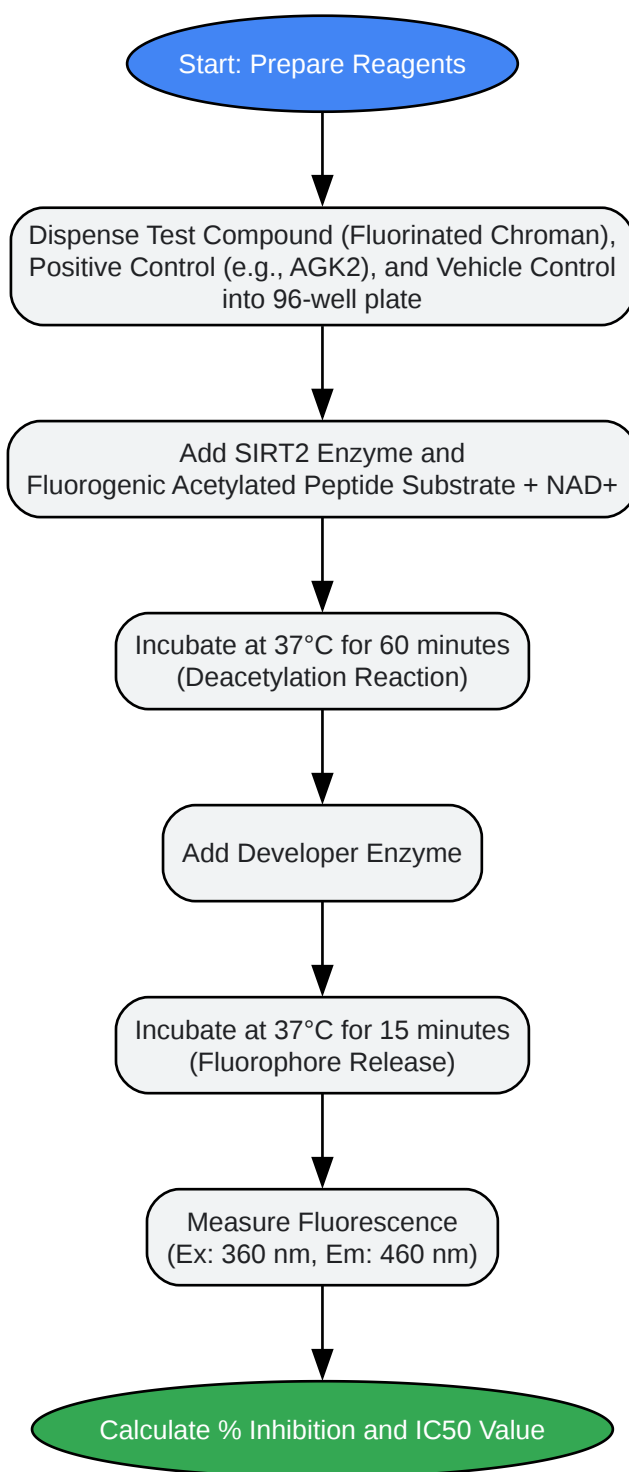
Neuroprotective Effects

Excitotoxicity and oxidative stress are key pathological mechanisms in neurodegenerative disorders like Alzheimer's disease.[13] Certain chroman derivatives have shown potent neuroprotective effects by addressing both of these pathways.

One study investigated N-((3,4-dihydro-2H-benzo[h]chromen-2-yl)methyl)-4-methoxyaniline (BL-M), which was found to inhibit neuronal cell damage induced by glutamate or NMDA (N-methyl-d-aspartate).[13] Its potency against NMDA toxicity was comparable to that of memantine, a clinically used Alzheimer's drug.[13] However, unlike memantine, the chroman derivative BL-M exhibited marked antioxidant activity, potently inhibiting intracellular reactive oxygen species (ROS) and lipid peroxidation.[13] Furthermore, BL-M was shown to activate the ERK1/2 signaling pathway, leading to the phosphorylation of CREB (cAMP response element-

binding protein), a crucial transcription factor for neuronal survival.[13] This dual mechanism of action—direct antioxidant effects and activation of pro-survival signaling pathways—makes such compounds highly promising candidates for treating neurodegenerative diseases.[13]





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Caption: Workflow for a fluorogenic SIRT2 inhibition assay.

Step-by-Step Methodology:

- **Preparation:** Prepare serial dilutions of the fluorinated chroman amine test compounds in an appropriate buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl).
- **Plate Setup:** In a black, flat-bottom 96-well plate, add 5 μ L of each compound dilution. Include wells for a known SIRT2 inhibitor (positive control) and buffer/DMSO (vehicle control).
- **Reaction Initiation:** To each well, add a 40 μ L reaction mixture containing SIRT2 enzyme, the fluorogenic acetylated peptide substrate, and NAD^+ .
- **Incubation 1:** Shake the plate gently and incubate at 37°C for 60 minutes to allow the deacetylation reaction to proceed.
- **Development:** Add 50 μ L of developer solution (containing a protease that cleaves the deacetylated substrate) to each well.
- **Incubation 2:** Incubate at 37°C for an additional 15 minutes.
- **Measurement:** Read the fluorescence intensity on a plate reader with excitation at ~360 nm and emission at ~460 nm.
- **Analysis:** Calculate the percent inhibition relative to the vehicle control. Plot percent inhibition against compound concentration and determine the IC_{50} value using non-linear regression analysis.

Protocol 2: Antiviral Plaque Reduction Assay

This assay is the gold standard for determining the concentration of an antiviral compound required to reduce the number of infectious virus particles by 50%.

Step-by-Step Methodology:

- **Cell Seeding:** Seed confluent monolayers of a susceptible host cell line (e.g., Madin-Darby Canine Kidney (MDCK) cells for influenza virus) in 6-well plates. [12]2. **Compound Preparation:** Prepare serial dilutions of the fluorinated chroman amine in a serum-free cell culture medium.

- **Virus Infection:** Aspirate the growth medium from the cells and infect the monolayers with a known amount of virus (e.g., 100 plaque-forming units, PFU) for 1 hour at 37°C.
- **Treatment:** After infection, remove the virus inoculum and wash the cells. Overlay the cells with a semi-solid medium (e.g., agar or methylcellulose) containing the different concentrations of the test compound. Include a no-compound "virus control" and a no-virus "cell control".
- **Incubation:** Incubate the plates at 37°C in a CO₂ incubator for 2-3 days, or until visible plaques (zones of cell death) form in the virus control wells.
- **Plaque Visualization:** Fix the cells (e.g., with 4% paraformaldehyde) and stain with a solution like crystal violet, which stains living cells purple, leaving the plaques clear.
- **Quantification:** Count the number of plaques in each well.
- **Analysis:** Calculate the IC₅₀ value as the concentration of the compound that reduces the number of plaques by 50% compared to the untreated virus control. [10]

Future Perspectives and Conclusion

The exploration of fluorinated chroman amines is a fertile ground for therapeutic innovation. The strategic placement of fluorine atoms provides a powerful lever to enhance the potency, selectivity, and pharmacokinetic profile of the versatile chroman scaffold. [8] The compelling preclinical data in oncology, virology, and neuroprotection highlight the immense potential of this chemical class. [8][12][13] Future research should focus on several key areas:

- **Systematic SAR Studies:** Comprehensive "fluorine scans," where fluorine is systematically moved around the chroman and amine structures, will be crucial to delineate precise structure-activity relationships and optimize lead compounds. [5]* **Mechanism of Action Elucidation:** Deeper investigation into the specific molecular interactions with targets using techniques like X-ray crystallography and advanced computational modeling will enable more rational drug design.
- **Pharmacokinetic and In Vivo Studies:** Promising in vitro candidates must be advanced to in vivo models to assess their efficacy, safety, and drug metabolism and pharmacokinetic (DMPK) profiles.

In conclusion, fluorinated chroman amines represent a highly promising, synthetically accessible class of molecules with a diverse and potent range of biological activities. By leveraging the principles of medicinal chemistry and rigorous biological validation, researchers can continue to unlock the therapeutic potential held within this unique chemical space.

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